

physical properties of N,N-Dibutylformamide

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Compound of Interest

Compound Name: *N,N-Dibutylformamide*

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An In-depth Technical Guide to the Physical Properties of **N,N-Dibutylformamide**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical compounds is fundamental. **N,N-Dibutylformamide** (CAS No. 761-65-9), a substituted amide, serves various roles in chemical synthesis.^{[1][2]} This guide provides a detailed overview of its core physical characteristics, outlines experimental protocols for their determination, and presents a visual workflow for a key measurement.

Core Physical and Chemical Properties

N,N-Dibutylformamide is a clear, colorless to light yellow liquid.^{[3][4]} Its key physical properties are summarized below, providing a baseline for its handling, use in reactions, and purification.

Quantitative Data Summary

The following table compiles the essential physical data for **N,N-Dibutylformamide**, as reported in the literature. It is important to note the conditions, such as temperature and pressure, under which these values were determined.

Property	Value	Conditions	Citations
Molecular Formula	C ₉ H ₁₉ NO	[5][6][7]	
Molecular Weight	157.25 g/mol	[8][9][10]	
Density	0.864 g/mL	at 25 °C	[3][11]
0.8932 g/cm ³	at 20 °C	[4][8]	
Boiling Point	119-120 °C	at 15 mmHg	[2][11][12]
76-78 °C	at 0.25 Torr	[4]	
240 °C	at atmospheric pressure	[8]	
Melting Point	< -30 °C	[5][8][11][12]	
Refractive Index (n _D)	1.44	at 20 °C	[3][11][12]
1.4425 - 1.4460	at 20 °C	[6]	
Vapor Pressure	< 1 mmHg	at 20 °C	[5][10][11]
Flash Point	100 °C (212 °F)	closed cup	[7][10]
115 °C (239 °F)	[2]		
Solubility	Insoluble in water	[2][3][4][8][11]	

Experimental Protocols for Property Determination

Accurate determination of physical properties is crucial for compound identification and purity assessment.[13][14] The following sections detail standard laboratory protocols for measuring the density, boiling point, and refractive index of a liquid sample like **N,N-Dibutylformamide**.

Determination of Density

Density is determined by measuring the mass of a known volume of the liquid.[15]

Apparatus:

- Electronic balance (accurate to at least 0.01 g)

- Graduated cylinder (e.g., 25 mL or 50 mL) or a pycnometer (specific gravity bottle) for higher precision
- Pipette
- Thermometer

Procedure:

- Ensure the graduated cylinder or pycnometer is clean and completely dry.
- Place the empty container on the electronic balance and tare it, or record its mass (m_1).[\[15\]](#)
[\[16\]](#)
- Carefully transfer a specific volume of **N,N-Dibutylformamide** (e.g., 20 mL) into the container. Record the exact volume (V) by reading the bottom of the meniscus at eye level.
[\[15\]](#)[\[16\]](#)
- Weigh the container with the liquid and record the combined mass (m_2).
- Measure and record the temperature of the liquid, as density is temperature-dependent.
- Calculate the mass of the liquid (m_{liquid}) by subtracting the mass of the empty container:
$$m_{\text{liquid}} = m_2 - m_1.$$
- Calculate the density (ρ) using the formula: $\rho = m_{\text{liquid}} / V$.[\[15\]](#)
- Repeat the measurement at least two more times and calculate the average value to ensure precision.[\[16\]](#)

Determination of Boiling Point (Micro Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[\[13\]](#)[\[17\]](#) For small sample volumes, a micro-boiling point determination is effective.[\[18\]](#)

Apparatus:

- Melting point apparatus (e.g., MelTemp) or a Thiele tube with heating oil

- Small test tube (fusion tube)
- Capillary tube (one end sealed)
- Thermometer
- Sample of **N,N-Dibutylformamide** (~0.5 mL)

Procedure:

- Transfer a small amount (a few milliliters) of **N,N-Dibutylformamide** into the small test tube. [\[13\]](#)
- Place the capillary tube into the test tube with its open end submerged in the liquid. [\[13\]](#)
- Attach the test tube to a thermometer.
- Place the assembly into the heating block of the melting point apparatus or a Thiele tube. Ensure the thermometer bulb is level with the liquid sample. [\[18\]](#)
- Begin heating gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, the vapor pressure of the liquid has overcome the external pressure. [\[18\]](#)
- Stop heating and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube. Record this temperature. [\[18\]](#)

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property useful for identifying a substance and assessing its purity. [\[14\]](#)[\[19\]](#)

Apparatus:

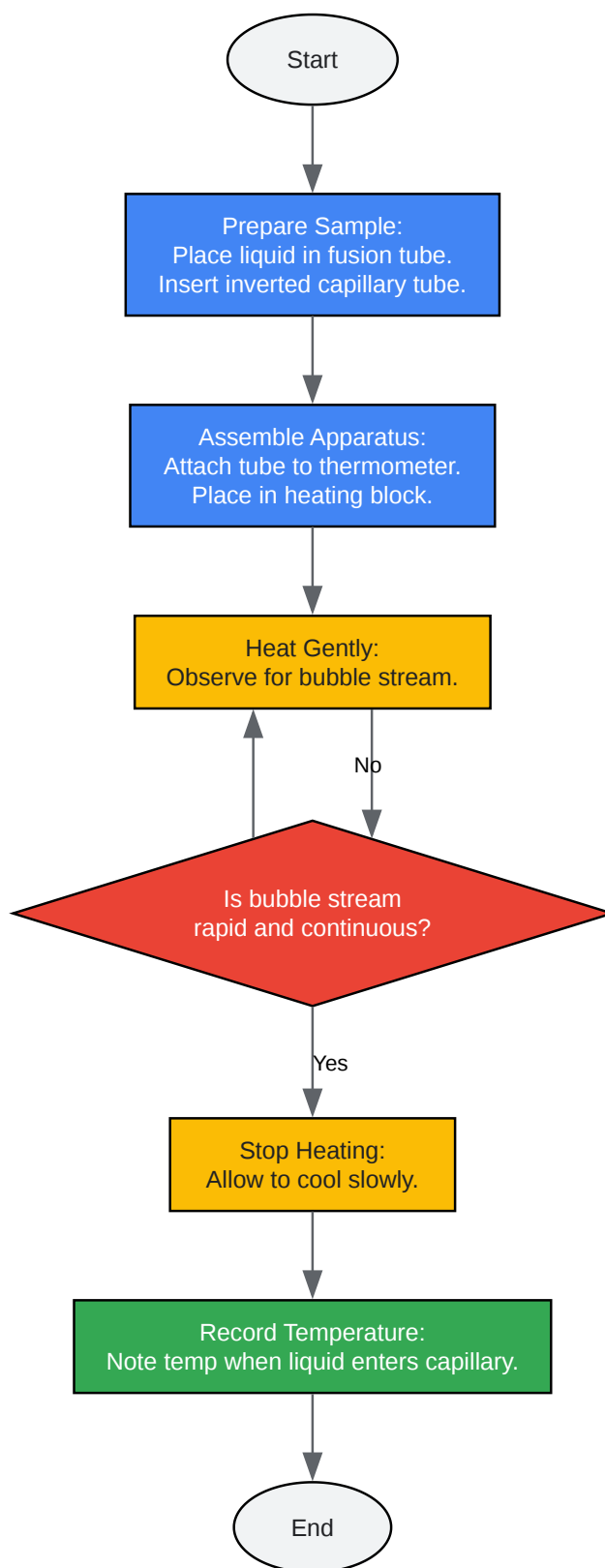
- Abbe refractometer
- Dropper or pipette
- Acetone or ethanol for cleaning
- Soft lens tissue (e.g., Kimwipes)

Procedure:

- Turn on the refractometer's light source.
- Clean the surfaces of the upper and lower prisms with a soft tissue moistened with acetone or ethanol and allow them to dry completely.[\[14\]](#)[\[20\]](#)
- Using a pipette, place 1-2 drops of **N,N-Dibutylformamide** onto the surface of the lower prism. Do not let the pipette tip touch the prism.[\[20\]](#)
- Close the prisms together securely.
- Look through the eyepiece. You will see a field of view that is partially light and partially dark.[\[21\]](#)
- Turn the coarse adjustment knob until the borderline between the light and dark fields is centered in the crosshairs.
- If the borderline is blurry or has color fringes, adjust the dispersion correction wheel until the line is sharp and colorless.[\[20\]](#)
- Press the switch to illuminate the scale and read the refractive index value, typically to four decimal places.[\[14\]](#)[\[21\]](#)
- Record the temperature from the thermometer on the refractometer, as refractive index is temperature-dependent. If the measurement temperature is not the standard 20 °C, a temperature correction may be necessary.[\[14\]](#)[\[21\]](#)

Mandatory Visualization

The following diagram illustrates a generalized workflow for determining the boiling point of a liquid sample using the micro-capillary method.



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Caption: Workflow for micro-boiling point determination.

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